

# Application Notes and Protocols for 17-Methylpentacosanoyl-CoA in Enzyme Assays

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## Compound of Interest

Compound Name: 17-Methylpentacosanoyl-CoA

Cat. No.: B15546021

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## Introduction

**17-Methylpentacosanoyl-CoA** is a C26, methyl-branched, very-long-chain acyl-coenzyme A (VLCFA-CoA). As a saturated fatty acyl-CoA with a methyl group positioned distant from the carboxyl end, it is a putative substrate for enzymes involved in peroxisomal fatty acid oxidation. The metabolism of VLCFAs is critical for various physiological processes, and its dysregulation is associated with severe metabolic disorders, such as X-linked adrenoleukodystrophy and Zellweger syndrome.

Peroxisomes are the primary site for the  $\beta$ -oxidation of VLCFAs, as well as 2-methyl-branched fatty acids.[1][2] The initial and rate-limiting step of this pathway is catalyzed by acyl-CoA oxidases (ACOX).[3] This document provides detailed protocols for utilizing **17-**

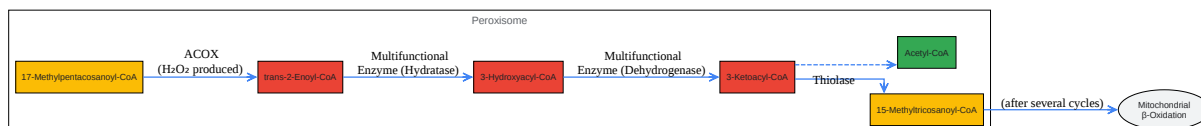
**Methylpentacosanoyl-CoA** as a substrate to assay the activity of peroxisomal Acyl-CoA Oxidase, an essential enzyme in lipid metabolism. These assays are fundamental for screening potential therapeutic agents and for studying the kinetics and specificity of enzymes involved in VLCFA metabolism.

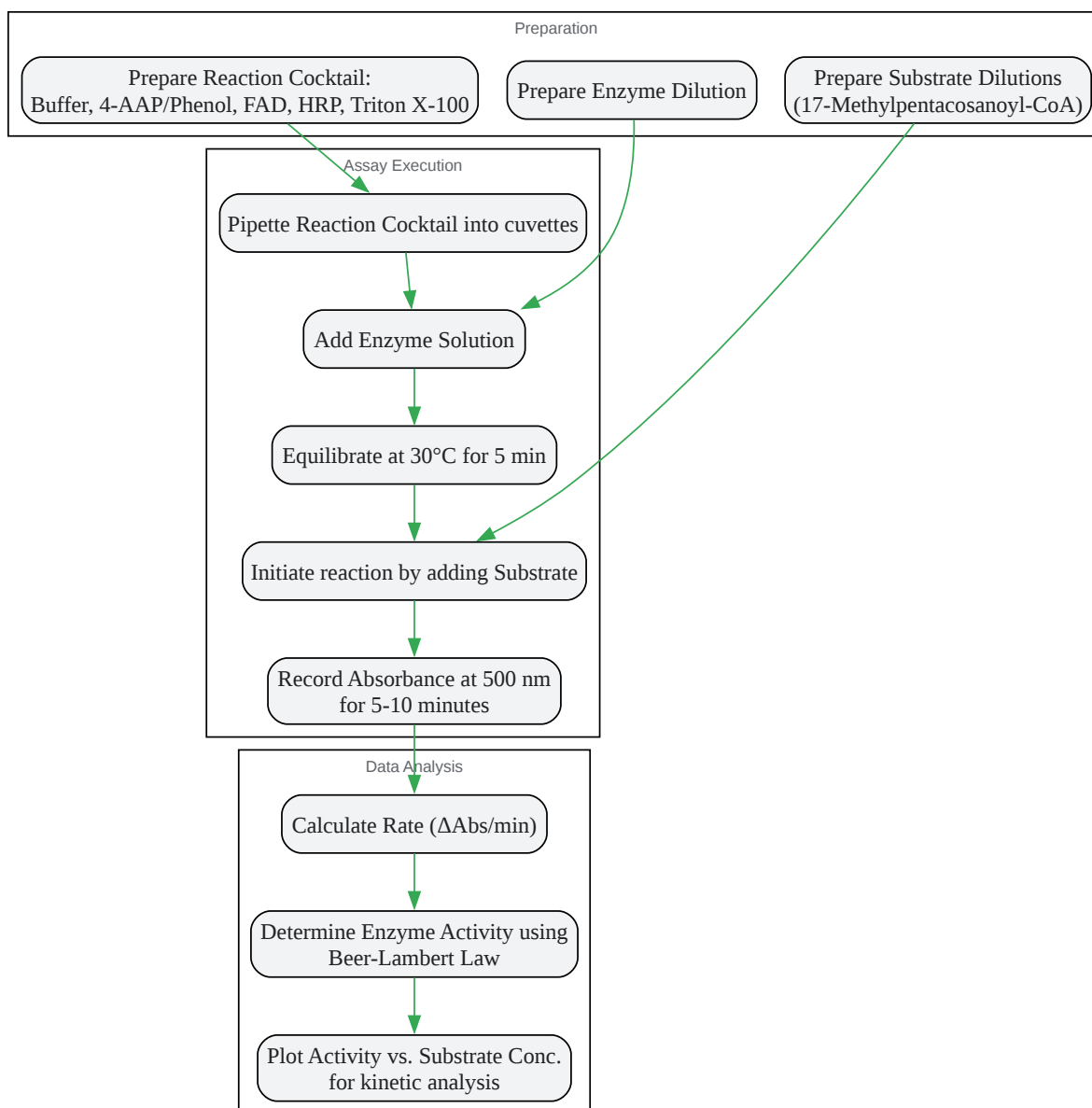
## Metabolic Significance and Signaling Pathway

**17-Methylpentacosanoyl-CoA** is expected to undergo chain shortening via the peroxisomal  $\beta$ -oxidation pathway. The methyl group at the 17th position does not sterically hinder the initial rounds of  $\beta$ -oxidation. The fatty acid will be processed by a series of enzymatic reactions,

including oxidation, hydration, dehydrogenation, and thiolitic cleavage, releasing acetyl-CoA in each cycle. Once the chain is sufficiently shortened, the resulting medium-chain acyl-CoA can be transported to the mitochondria for complete oxidation.

The key enzyme for initiating this process is a very-long-chain acyl-CoA oxidase (ACOX). There are specific ACOX enzymes for straight-chain and branched-chain acyl-CoAs.<sup>[1]</sup> Given its structure, **17-Methylpentacosanoyl-CoA** would likely be a substrate for an ACOX that has high specificity for very-long-chain substrates.





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## References

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